

PI3K-IN-29 solubility and stock solution preparation

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Compound of Interest

Compound Name: PI3K-IN-29

Cat. No.: B15579399

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Application Notes and Protocols for PI3K-IN-29

For Researchers, Scientists, and Drug Development Professionals

Introduction

PI3K-IN-29 is a potent inhibitor of the Phosphoinositide 3-kinase (PI3K) signaling pathway. The PI3K/Akt/mTOR cascade is a critical intracellular pathway that regulates essential cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is frequently implicated in the development and progression of various cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for the preparation of **PI3K-IN-29** stock solutions and an overview of its mechanism of action within the PI3K signaling pathway.

PI3K-IN-29: Quantitative Data Summary

The following tables provide a summary of the key physicochemical and biological properties of **PI3K-IN-29**.

Table 1: Physicochemical Properties of **PI3K-IN-29**

Property	Value
Molecular Weight	560.03 g/mol
Molecular Formula	C ₂₇ H ₂₂ ClN ₇ O ₃ S
Appearance	Solid powder
Storage (Powder)	2 years at -20°C

Table 2: In Vitro Activity of **PI3K-IN-29**

Cell Line	IC ₅₀ (μM)
U87MG (Glioblastoma)	0.264[1][2]
HeLa (Cervical Cancer)	2.04[1][2]
HL60 (Leukemia)	1.14[1][2]

Table 3: Recommended Storage Conditions for **PI3K-IN-29** Stock Solutions

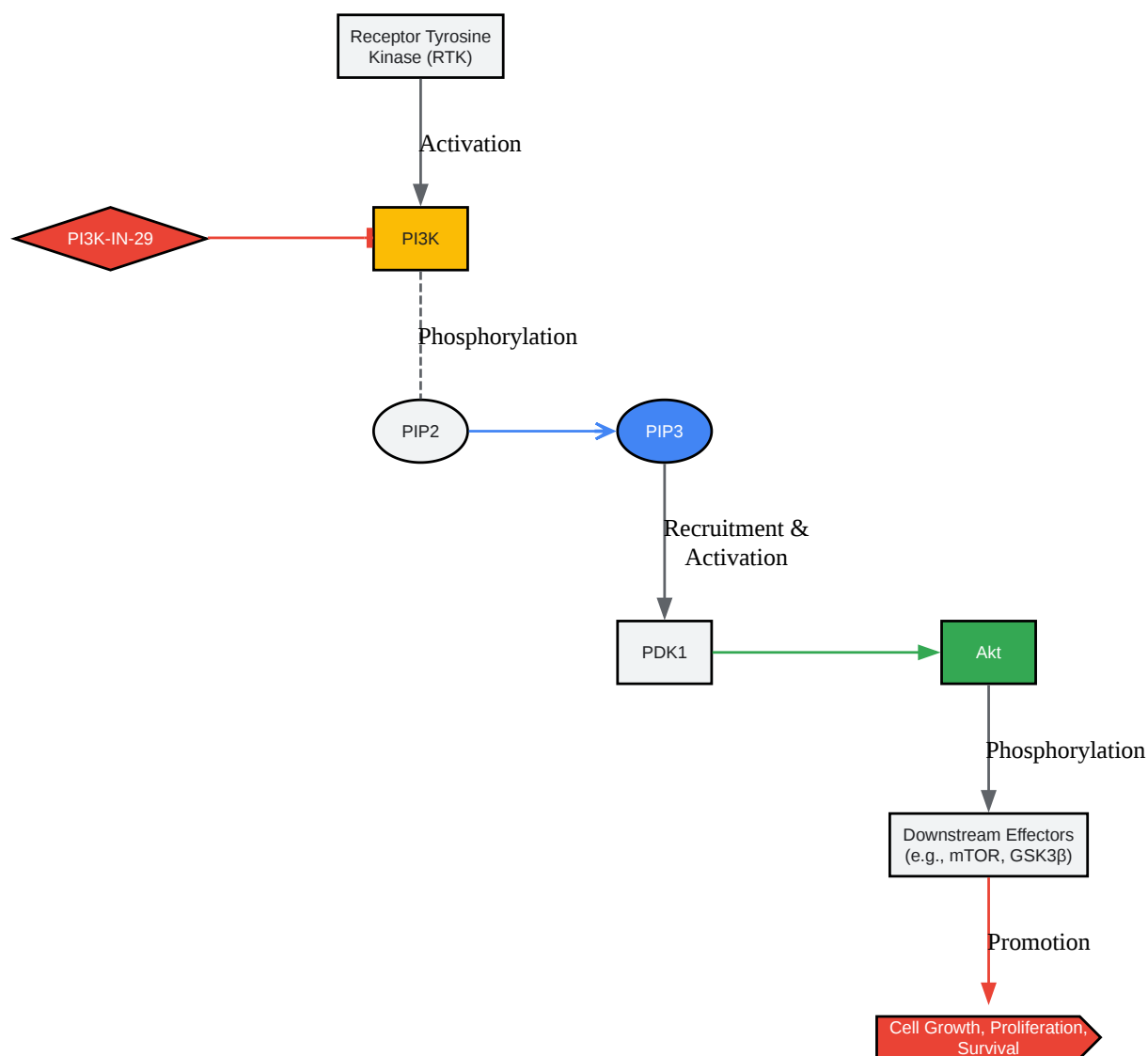
Solvent	Storage Temperature	Stability
DMSO	4°C	2 weeks[2]
DMSO	-80°C	6 months[2]

PI3K Signaling Pathway and PI3K-IN-29 Mechanism of Action

The PI3K signaling pathway is activated by receptor tyrosine kinases (RTKs) or G protein-coupled receptors (GPCRs). Upon activation, PI3K phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP₂) to generate the second messenger phosphatidylinositol 3,4,5-trisphosphate (PIP₃). PIP₃ recruits and activates downstream effectors, most notably the serine/threonine kinase Akt. Activated Akt proceeds to phosphorylate a multitude of downstream targets, thereby promoting cell survival, growth, and proliferation. **PI3K-IN-29**

exerts its inhibitory effect on this pathway, leading to a reduction in the phosphorylation of Akt.

[1][2]



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Caption: PI3K/Akt Signaling Pathway and the inhibitory action of **PI3K-IN-29**.

Experimental Protocols: PI3K-IN-29 Stock Solution Preparation

This protocol details the preparation of a stock solution of **PI3K-IN-29**. It is recommended to handle the compound and solvents in a sterile environment, such as a laminar flow hood, to prevent contamination.

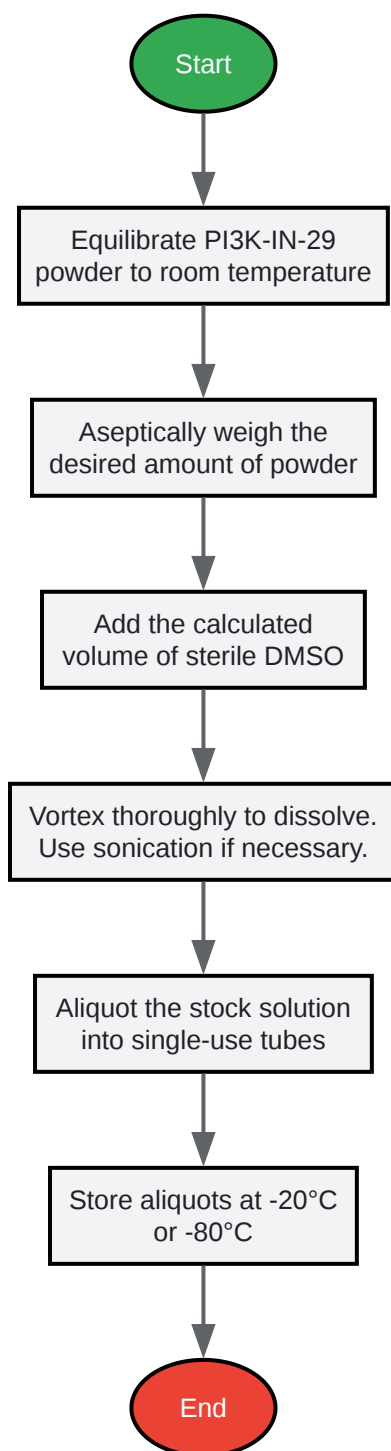
Materials

- **PI3K-IN-29** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile filter tips
- Vortex mixer
- Sonicator (optional)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **PI3K-IN-29** in a well-ventilated area.
- Consult the Material Safety Data Sheet (MSDS) for complete safety and handling information.

Stock Solution Preparation Workflow



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Caption: General workflow for preparing a **PI3K-IN-29** stock solution.

Detailed Protocol

- **Equilibrate:** Allow the vial of **PI3K-IN-29** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh:** In a sterile environment, carefully weigh the desired amount of **PI3K-IN-29** powder and transfer it to a sterile polypropylene microcentrifuge tube.
- **Add Solvent:** Add the appropriate volume of anhydrous, sterile DMSO to the tube to achieve the desired stock concentration. A common starting concentration for similar inhibitors is 10 mM.
- **Dissolve:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, briefly sonicate the tube in a water bath to aid dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use sterile polypropylene tubes.
- **Store:** Store the aliquots at -20°C for short-term storage (up to 2 weeks) or at -80°C for long-term storage (up to 6 months).^[2]

Calculation of Solvent Volume for a 10 mM Stock Solution

To prepare a 10 mM stock solution, use the following formula:

$$\text{Volume of DMSO } (\mu\text{L}) = (\text{Weight of PI3K-IN-29 (mg)} / 560.03 \text{ g/mol}) * 100,000$$

Example: To prepare a 10 mM stock solution from 5 mg of **PI3K-IN-29**:

$$\text{Volume of DMSO } (\mu\text{L}) = (5 \text{ mg} / 560.03 \text{ g/mol}) * 100,000 \approx 892.8 \mu\text{L}$$

Table 4: Pre-calculated DMSO Volumes for a 10 mM **PI3K-IN-29** Stock Solution

Weight of PI3K-IN-29	Volume of DMSO to Add
1 mg	178.6 μ L
5 mg	892.8 μ L
10 mg	1785.6 μ L

Application in Cell-Based Assays

For cell-based assays, the **PI3K-IN-29** DMSO stock solution should be further diluted in the appropriate cell culture medium to the desired final working concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the cells, typically below 0.5%. A vehicle control (medium with the same final DMSO concentration) should always be included in experiments. Due to the lower solubility of the compound in aqueous solutions, it is recommended to prepare working solutions fresh for each experiment and not to store them.

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References

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